

# 5,6-Dibromopyridin-2-amine molecular structure and weight

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## Compound of Interest

Compound Name: 5,6-Dibromopyridin-2-amine

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## An In-Depth Technical Guide to 2-Amino-3,5-dibromopyridine

A Note on the Subject Compound: This guide focuses on the molecular structure, properties, and applications of 2-Amino-3,5-dibromopyridine (CAS: 35486-42-1). Initial searches for "**5,6-Dibromopyridin-2-amine**" did not yield sufficient public data to construct a comprehensive technical guide. As 2-Amino-3,5-dibromopyridine is a structurally related, well-documented dibrominated aminopyridine, it has been selected as the subject of this whitepaper to provide a thorough and authoritatively grounded resource for researchers, scientists, and drug development professionals.

## Introduction: The Versatile Building Block

2-Amino-3,5-dibromopyridine is a halogenated pyridine derivative that serves as a crucial intermediate in the synthesis of a wide array of more complex organic molecules. Its structure, featuring a pyridine core with two bromine atoms and an amino group, offers multiple reactive sites for further functionalization. This makes it a valuable precursor in the development of novel pharmaceuticals and agrochemicals. The strategic placement of the bromine atoms and the amino group allows for selective chemical transformations, providing a versatile scaffold for building molecular diversity. This guide provides a detailed overview of its chemical and physical properties, a representative synthetic protocol, and essential safety information.

## Molecular Structure and Physicochemical Properties

The fundamental characteristics of a chemical compound are dictated by its structure and resulting physical properties. These parameters are critical for designing synthetic routes, understanding reactivity, and ensuring proper handling and storage.

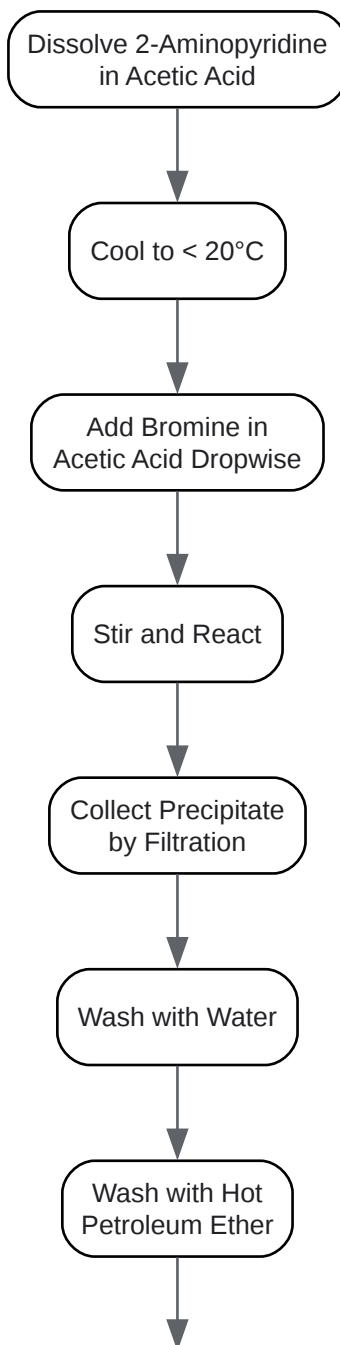
## Chemical Identity and Molecular Weight

- IUPAC Name: 3,5-Dibromopyridin-2-amine
- Synonyms: 2-Amino-3,5-dibromo pyridine, 3,5-dibromo-2-pyridylamine
- CAS Number: 35486-42-1
- Molecular Formula:  $C_5H_4Br_2N_2$
- Molecular Weight: 251.91 g/mol [\[1\]](#)

## Molecular Structure Visualization

The arrangement of atoms in 2-Amino-3,5-dibromopyridine is depicted below. The pyridine ring is substituted at the 2-position with an amino group ( $-NH_2$ ) and at the 3- and 5-positions with bromine atoms ( $-Br$ ).

## Synthesis of 2-Amino-3,5-dibromopyridine

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## References

- 1. scbt.com [scbt.com]
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